analytical methods for the characterization of 5-Cyclopropyl-2-methylanisole

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Compound of Interest

Compound Name: *5-Cyclopropyl-2-methylanisole*

Cat. No.: *B13695752*

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Application Note: Analytical Characterization & Method Development for **5-Cyclopropyl-2-methylanisole**

Introduction & Chemical Context

5-Cyclopropyl-2-methylanisole is a critical building block, frequently utilized in the synthesis of kinase inhibitors and high-value fragrance compounds. Its structural core—a trisubstituted benzene ring featuring an ether (methoxy), an alkyl (methyl), and a strained cycloalkyl (cyclopropyl) group—presents unique analytical challenges.

Unlike simple anisoles, the cyclopropyl moiety introduces specific stability concerns (acid-catalyzed ring opening) and requires precise spectroscopic validation to distinguish it from isomeric allyl or propenyl derivatives.[1] This guide outlines a robust, multi-modal analytical strategy designed to ensure structural integrity and purity.

Physicochemical Profile (Calculated):

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Property	Value	Relevance
Formula	**$C_{11}H_{14}O$**	**Basis for MS identification ($[M]^+$ 162.23).[1]**
Molecular Weight	162.23 g/mol	Low MW indicates volatility; suitable for GC.[1]
LogP	~3.8	Highly lipophilic; requires high % organic in HPLC.[1]
Boiling Point	~235–245 °C	High enough for standard GC columns (DB-5/HP-5).[1]

| Solubility | MeOH, ACN, DCM | Insoluble in water; requires non-aqueous sample prep.[1] |

Synthesis Context & Impurity Fate Mapping

To validate the method, one must understand the genesis of the molecule.[1] This compound is predominantly synthesized via Suzuki-Miyaura cross-coupling of 5-bromo-2-methylanisole with cyclopropylboronic acid.[1]

Primary Impurities:

- Precursor: 5-Bromo-2-methylanisole (Unreacted starting material).[1]
- Protodeboronation Byproduct: 2-Methylanisole (formed if the boronic acid degrades or the halide undergoes reductive dehalogenation).[1]
- Ring-Opened Side Products:n-Propyl derivatives (formed under harsh acidic workup).[1]
- Homocoupling Dimers: Bicyclopropyl species (rare, but possible).[1]

Visualizing the Impurity Landscape:

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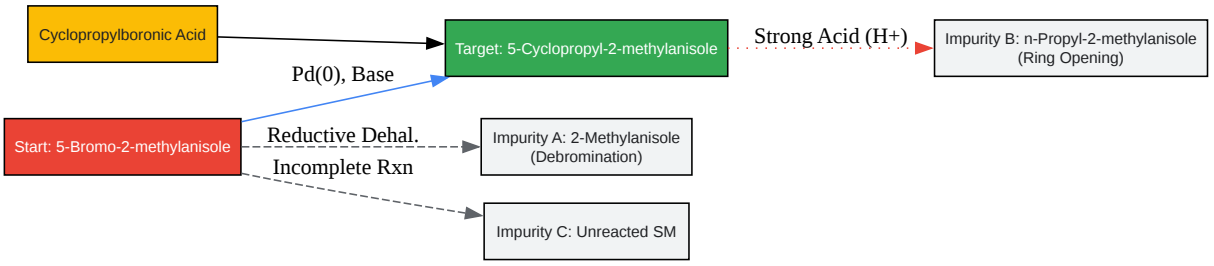

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Figure 1: Impurity Fate Map illustrating the origin of key process-related impurities.

Protocol A: Gas Chromatography (GC-MS/FID)

Rationale: Due to the molecule's low molecular weight and lack of ionizable groups (no acidic/basic centers), GC is the Gold Standard for purity assessment.[1] It offers superior resolution for isomeric impurities (e.g., n-propyl vs. cyclopropyl) compared to HPLC.[1]

Instrument Parameters:

- System: Agilent 7890/8890 or equivalent.[1]
- Detector: FID (Quantitation) and MS (ID Confirmation).
- Column: DB-5ms or HP-5 (30 m × 0.25 mm × 0.25 µm).[1] Why? Low polarity phase matches the analyte.[1]

Methodology:

- Inlet: Split mode (50:1). Temperature: 250 °C.[1]
- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).
- Oven Program:
  - Initial: 60 °C (Hold 1 min) – Focuses the solvent band.

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- Ramp 1: 20 °C/min to 200 °C.
- Ramp 2: 40 °C/min to 300 °C (Hold 3 min) – Elutes heavy dimers.

- Sample Prep: Dissolve 10 mg in 10 mL Dichloromethane (DCM).

System Suitability Criteria:

- Tailing Factor: 0.9 – 1.2 (Symmetry is critical).[1]
- Resolution: > 1.5 between Product and Impurity A (2-Methylanisole).

Protocol B: HPLC-UV (Purity & Stability)

Rationale: While GC is preferred for assay, HPLC is required to detect non-volatile impurities (e.g., Palladium-ligand complexes, boronic acid residues) and for stability studies where aqueous conditions are used.

Instrument Parameters:

- Column: C18 (e.g., Waters XBridge or Agilent Zorbax Eclipse Plus), 150 × 4.6 mm, 3.5 µm.[1]
- Mobile Phase A: 0.1% Formic Acid in Water.[1] Why? Acid ensures sharp peaks for phenolic impurities, though our target is neutral.
- Mobile Phase B: Acetonitrile.[1]
- Detection: UV at 220 nm (aromatic ring) and 275 nm (anisole specific absorption).[1]

Gradient Table:

Time (min)	% A	% B	Description
0.0	**90**	**10**	**Equilibration**
15.0	10	90	Gradient elution
20.0	10	90	Wash lipophilics

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| 20.1 | 90 | 10 | Re-equilibration |

Critical Note on Stability: Cyclopropyl rings are generally stable in 0.1% formic acid/acetonitrile gradients.[1] However, avoid using strong mineral acids (HCl, H_2SO_4) in the mobile phase, as these can trigger ring opening to the n-propyl derivative over time.[1]

Structural Elucidation: NMR Spectroscopy

Rationale: NMR is the only method that definitively confirms the presence of the intact cyclopropyl ring (distinguishing it from isopropyl or n-propyl isomers).[1]

Solvent: $CDCl_3$ (Chloroform-d).[1]

1H NMR Assignments (400 MHz):

Position	Shift (δ ppm)	Multiplicity	Integration	Assignment Logic
Ar-H (C6)	6.65	Doublet (J~2Hz)	1H	Ortho to OMe (shielded), Meta to H4.
Ar-H (C4)	6.75	dd (J~8, 2Hz)	1H	Ortho to H3, Meta to H6.
Ar-H (C3)	7.05	Doublet (J~8Hz)	1H	Ortho to Me (deshielded).[1]
$-OCH_3$	3.80	Singlet	3H	Characteristic methoxy.[1]
$-CH_3$	2.18	Singlet	3H	Aryl-methyl group.[1]
Cp-CH	1.85	Multiplet	1H	Methine proton of cyclopropyl.[1]
Cp-CH_2	0.90 – 0.65	Multiplet	4H	Characteristic high-field ring protons.[1]

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Note: The coupling pattern of the aromatic protons (d, dd, d) confirms the 1,2,5-substitution pattern.[1] If the cyclopropyl were at position 4, the pattern would be different (d, d, s).

Analytical Workflow Diagram

The following diagram summarizes the decision tree for characterizing a batch of **5-Cyclopropyl-2-methylanisole**.

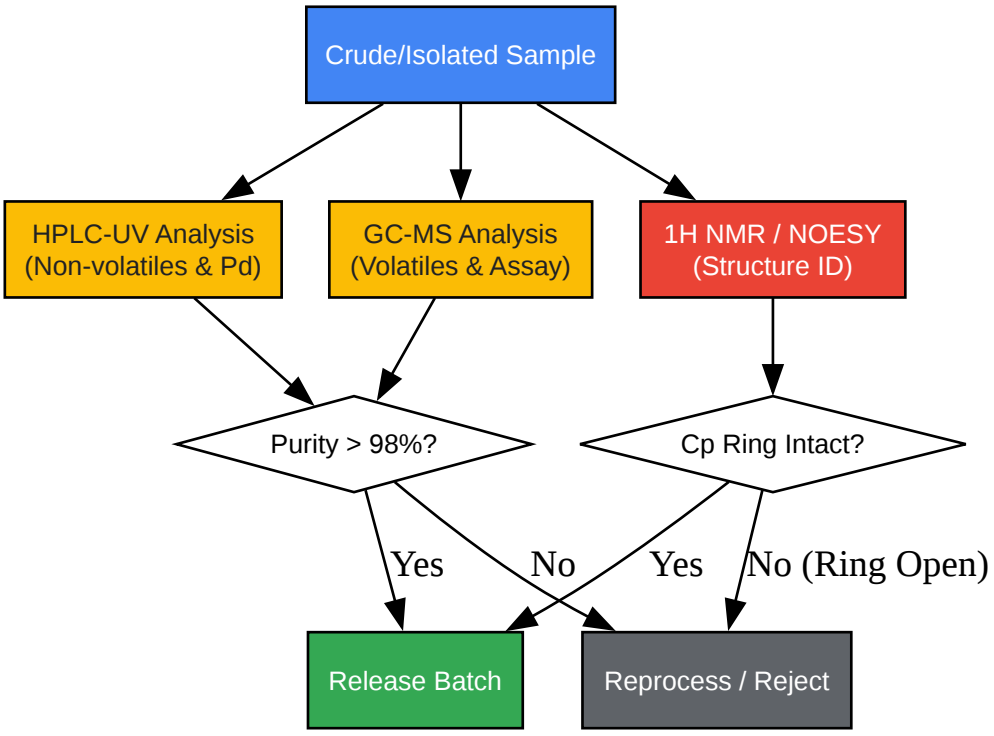

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Figure 2: Analytical decision matrix for batch release.

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